

3-Ethoxy-4-propoxybenzoic acid synthesis pathway

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Compound of Interest

Compound Name: 3-Ethoxy-4-propoxybenzoic acid

Cat. No.: B3143259

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An In-depth Technical Guide to the Synthesis of **3-Ethoxy-4-propoxybenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Ethoxy-4-propoxybenzoic acid is a substituted benzoic acid derivative with potential applications in medicinal chemistry and materials science. Its specific arrangement of ether functional groups on the aromatic ring imparts distinct physicochemical properties that make it an attractive scaffold for the design of novel bioactive molecules and functional materials. This guide provides a comprehensive overview of a reliable and efficient synthetic pathway to **3-ethoxy-4-propoxybenzoic acid**, starting from the readily available precursor, 3-hydroxy-4-methoxybenzoic acid.

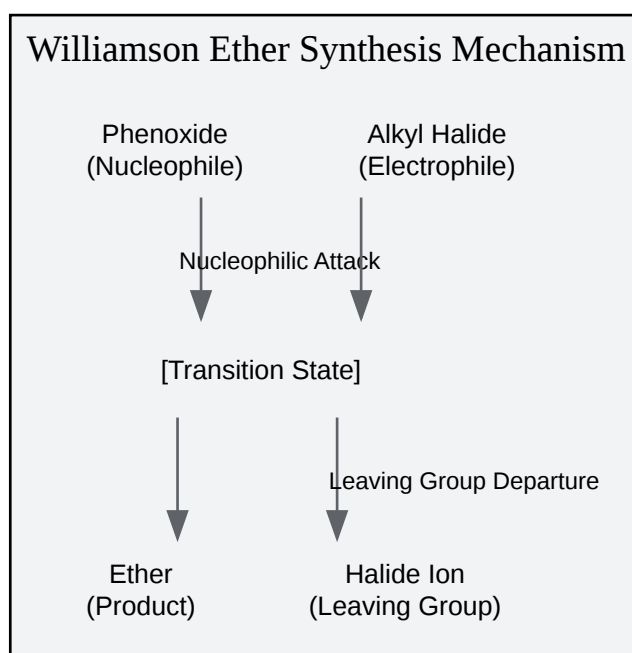
This document will delve into the mechanistic underpinnings of each synthetic step, provide detailed experimental protocols, and offer insights into process optimization and characterization of the target molecule. The presented pathway is designed to be robust and scalable, catering to the needs of researchers in both academic and industrial settings.

Proposed Synthetic Pathway: A Multi-step Approach from 3-Hydroxy-4-methoxybenzoic Acid

The synthesis of **3-ethoxy-4-propoxybenzoic acid** from 3-hydroxy-4-methoxybenzoic acid is a multi-step process that leverages the venerable Williamson ether synthesis. The overall

strategy involves the initial protection of the carboxylic acid functionality via esterification, followed by sequential O-alkylation of the phenolic hydroxyl groups, and concluding with the deprotection of the carboxylic acid.

The following diagram illustrates the complete synthetic workflow:



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